

Application Notes and Protocols for EEG Monitoring in Neonatal Seizures

Author: BenchChem Technical Support Team. **Date:** December 2025

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These application notes provide a detailed overview of current techniques for electroencephalography (EEG) monitoring in neonatal seizures, a critical tool for the diagnosis, management, and prognostication of neurological conditions in newborns. The following sections outline the primary monitoring modalities, their respective protocols, and comparative data to guide experimental design and clinical research.

Introduction to Neonatal Seizure Monitoring

Neonatal seizures are a common neurological emergency, often indicating underlying brain injury.[1] Continuous EEG monitoring is the gold standard for accurate detection, as many neonatal seizures are subclinical (electrographic-only) and not apparent through clinical observation alone.[2][3][4] Effective monitoring is crucial for timely intervention, which may limit further brain injury and improve neurodevelopmental outcomes.[5] The primary modalities for neonatal EEG monitoring include conventional continuous EEG (cEEG), amplitude-integrated EEG (aEEG), and video-EEG.

Key EEG Monitoring Techniques

Conventional Continuous EEG (cEEG)

cEEG is considered the gold standard for the detection and diagnosis of neonatal seizures.[2][4][6][7] It involves the continuous recording of brain electrical activity from multiple scalp electrodes, providing detailed spatial and temporal information.

Applications:

- Accurate detection of electrographic and electro-clinical seizures.[2][8]
- Assessment of background brain activity to determine the severity of encephalopathy.[8]
- Monitoring response to anti-seizure medication.[9]
- Prognostication of neurodevelopmental outcomes.[8][10]

Amplitude-Integrated EEG (aEEG)

aEEG is a simplified method of EEG monitoring that displays a time-compressed, filtered, and smoothed representation of EEG amplitude from a limited number of electrodes.[11][12] It is often used as a cot-side tool for continuous monitoring of cerebral function.[4][13]

Applications:

- Continuous monitoring of background brain activity.[11][13]
- Detection of severe changes in brain function.
- Screening for seizures, although it is less sensitive than cEEG for detecting all seizure types.[4][14]

Video-EEG Monitoring

Video-EEG combines cEEG with synchronized video recording of the neonate. This is invaluable for correlating clinical behaviors with electrographic findings, helping to distinguish seizures from non-seizure events.[3][5]

Applications:

- Differentiating epileptic seizures from non-epileptic paroxysmal events.[3]

- Characterizing the clinical semiology of seizures.[1]
- Improving the accuracy of seizure recognition.[5]

Comparative Data of EEG Monitoring Techniques

The following table summarizes the performance characteristics of different EEG monitoring techniques in detecting neonatal seizures.

Feature	Conventional Continuous EEG (cEEG)	Amplitude-Integrated EEG (aEEG)	Video-EEG
Primary Use	Gold standard for seizure diagnosis and background assessment[2][4][6]	Continuous monitoring of cerebral function and seizure screening[11][13]	Correlation of clinical events with EEG activity[3]
Seizure Detection Sensitivity	High	Lower than cEEG; may miss short, focal, or low-amplitude seizures[14][15]	High, with clinical correlation
Specificity	High	Moderate; prone to artifacts	High
Personnel Requirement	Requires trained neurophysiologists for interpretation[4]	Can be interpreted at the bedside by trained NICU staff[15]	Requires trained neurophysiologists for interpretation
Cost & Availability	Resource-intensive and not universally available[12]	More widely available and less resource-intensive than cEEG[1][12]	Resource-intensive

Experimental Protocols

Protocol 1: Conventional Continuous EEG (cEEG) Monitoring

This protocol outlines the steps for setting up and conducting cEEG monitoring in neonates.

1. Patient Preparation:

- Obtain informed consent from the parents or guardians.[1]
- Ensure the neonate is in a stable and comfortable position.

2. Electrode Placement:

- Use a reduced set of electrodes from the international 10-20 system, modified for neonates. [6][10] A common montage includes 9 scalp electrodes: Fp1-2, C3-4, Cz, T3-4, and O1-2.[1][8]
- Measure the head circumference and mark electrode positions accordingly.
- Prepare the skin at each electrode site to ensure low impedance (<5 kΩ).[8]
- Apply silver-silver chloride or gold electrodes using a conductive paste.[6][8]

3. Polygraphic Channels:

- Simultaneously record additional physiological parameters:[8][16]
 - Electrocardiogram (ECG)
 - Electrooculogram (EOG) for eye movements
 - Electromyogram (EMG) from the chin for muscle tone
 - Respiratory movements

4. Recording Parameters:

- Set the sampling rate to 256 Hz or higher.[1]
- Use a low-frequency filter of 0.5 Hz or lower and a high-frequency filter of 70 Hz or higher.[1]

- The recommended recording duration is a minimum of 24 hours to screen for seizures.[10]
[14] If seizures are detected, monitoring should continue until the neonate has been seizure-free for at least 24 hours.[10]

5. Data Review and Interpretation:

- A trained neurophysiologist should review the EEG recording at least twice daily.[10]
- The report should include an assessment of the background activity, the presence and characteristics of any seizures, and a correlation with any clinical events.[1][10]

Protocol 2: Amplitude-Integrated EEG (aEEG) Monitoring

This protocol details the procedure for aEEG monitoring.

1. Patient Preparation:

- Provide a thorough explanation to the parents about the monitoring.[13]

2. Electrode Placement:

- Typically, 2 to 4 electrodes are used.[15] For two-channel aEEG, electrodes are often placed at C3-P3 and C4-P4.[1]
- A ground and reference electrode are also required.[1]
- Follow the same skin preparation and electrode application procedure as for cEEG.

3. Recording and Display:

- The aEEG monitor processes the raw EEG signal by filtering, rectifying, smoothing, and displaying it on a semi-logarithmic amplitude scale over a compressed time scale.[15]
- The raw EEG trace should be available for review alongside the aEEG trend.[13]

4. Interpretation:

- Assess the background aEEG pattern for continuity, amplitude, and the presence of sleep-wake cycling.[13][17]

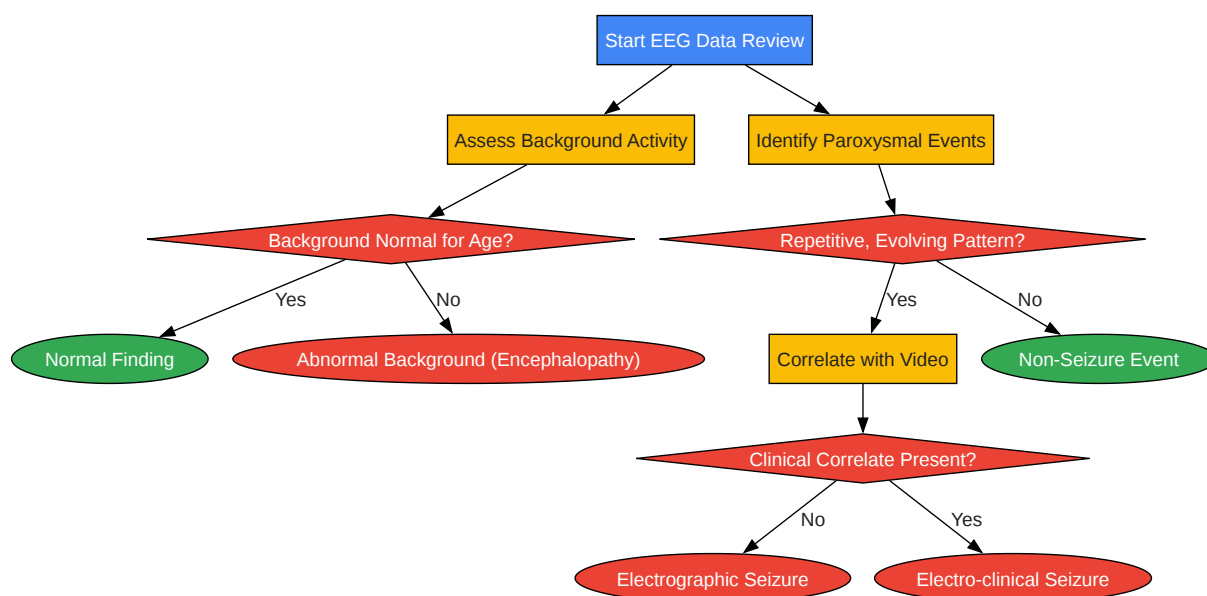
- Seizures may appear as an abrupt rise in the minimum and maximum amplitude of the aEEG trace.[13]
- All suspected seizure events on the aEEG should be confirmed by reviewing the corresponding raw EEG segment.[13]

Diagrams



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Caption: Workflow for Conventional Video-EEG Monitoring.



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Caption: Logical Flow for EEG Interpretation in Neonates.

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- To cite this document: BenchChem. [Application Notes and Protocols for EEG Monitoring in Neonatal Seizures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662972#techniques-for-eeeg-monitoring-in-neonatal-seizures]

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